

Solid-Phase Synthesis of Indinavir and its Derivatives: Application Notes and Protocols

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Compound of Interest

Compound Name: *Indin*

Cat. No.: *B15810204*

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This document provides detailed application notes and protocols for the solid-phase synthesis of the HIV protease inhibitor **Indinavir** and its derivatives. The methodologies described are primarily based on the pioneering work of Cheng et al. (2000), who developed the first solid-phase synthesis for this class of compounds, enabling rapid analogue generation for structure-activity relationship (SAR) studies.

Overview of the Synthetic Strategy

The solid-phase synthesis of **Indinavir** and its analogues is a powerful technique for the rapid generation of libraries of related compounds for biological screening and pharmacokinetic studies. The strategy involves the sequential assembly of three key fragments onto a solid support, followed by cleavage to release the final product. The core principle is to use a resin as an insoluble support to which the first building block is anchored. Subsequent reagents are added in solution, and excess reagents and by-products are easily removed by washing the resin. This approach simplifies purification and allows for the potential automation of the synthesis process.

The **Indinavir** molecule is retrosynthetically disconnected into three main building blocks:

- Fragment A: The aminoindanol moiety
- Fragment B: The hydroxyethylene unit
- Fragment C: The pyridylmethyl group

The synthesis commences by anchoring the aminoindanol fragment to the solid support via an ester linkage. The hydroxyethylene and pyridylmethyl fragments are then sequentially coupled to the resin-bound aminoindanol. Finally, the synthesized **Indinavir** or its analogue is cleaved from the resin.

Data Summary: Yields and Purities of Indinavir and Analogues

The following table summarizes the yields and purities of **Indinavir** and several of its analogues synthesized using the described solid-phase protocol. All compounds were obtained with purities greater than 70%, demonstrating the efficiency and versatility of this synthetic method.

Entry	R Group (Fragment C)	Yield (%) ^a	Purity (%) ^b
a	4-fluorobenzyl	75	>85
b	3-pyridylmethyl (Indinavir)	71	>95
c	2-pyridylmethyl	68	>80
d	4-pyridylmethyl	70	>85
e	2-quinolylmethyl	65	>75
f	3-quinolylmethyl	62	>70

^a Yields are calculated based on the theoretical loading of the resin. ^b Purity was determined by HPLC analysis.

Detailed Experimental Protocols

The following protocols are adapted from the work of Cheng et al. (2000) for the solid-phase synthesis of **Indinavir**.

Materials and Reagents

- Rapp TentaGel S COOH resin (0.25 mmol/g loading capacity)
- N-Boc-(-)-cis-(1S,2R)-1-aminoindan-2-ol
- 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC)
- 4-(Dimethylamino)pyridine (DMAP)
- Dimethylformamide (DMF)
- Dichloromethane (DCM)
- Trifluoroacetic acid (TFA)
- Triethylamine (Et₃N)
- TBS-protected hydroxyethylene fragment
- Sodium triacetoxyborohydride (NaB(OAc)₃H)
- Acetic acid (AcOH)
- Hydrogen fluoride/pyridine (HF/pyridine)
- Methanol (MeOH)

Step-by-Step Synthesis Protocol

Step 1: Resin Swelling and Aminoindanol Coupling

- Swell the Rapp TentaGel S COOH resin in a 1:4 mixture of DMF and CH₂Cl₂.
- To the swollen resin, add a solution of Boc-protected aminoindanol, EDC, and DMAP in a 1:4 mixture of DMF and CH₂Cl₂.

- Agitate the reaction mixture at room temperature overnight to ensure complete coupling.
- Wash the resin thoroughly with DMF, CH₂Cl₂, and MeOH to remove excess reagents and by-products.
- Dry the resin under vacuum.

Step 2: Boc Deprotection

- Treat the resin with a solution of TFA in CH₂Cl₂ to remove the Boc protecting group from the aminoindanol moiety.
- Wash the resin with CH₂Cl₂ to remove the TFA.
- Neutralize the resin by washing with a solution of 30% Et₃N in CH₂Cl₂.
- Wash the resin again with CH₂Cl₂ and DMF.

Step 3: Amide Coupling of the Hydroxyethylene Fragment

- To the deprotected and neutralized resin, add a solution of the TBS-protected hydroxyethylene fragment, EDC, and HOBt in DMF.
- Agitate the reaction mixture at room temperature until the coupling is complete (monitor by Kaiser test).
- Wash the resin thoroughly with DMF, CH₂Cl₂, and MeOH.

Step 4: Second Boc Deprotection

- Repeat the Boc deprotection procedure as described in Step 2.

Step 5: Reductive Amination for Pyridylmethyl Group Incorporation

- To the deprotected resin, add a solution of 3-pyridinecarboxaldehyde and 1% acetic acid in DMF.

- Add sodium triacetoxyborohydride ($\text{NaB}(\text{OAc})_3\text{H}$) to the mixture and agitate at room temperature overnight.
- Wash the resin with DMF, CH_2Cl_2 , and MeOH.

Step 6: TBS Deprotection

- Treat the resin with a solution of HF/pyridine in THF to remove the TBS protecting group from the hydroxyl group of the hydroxyethylene fragment.
- Wash the resin with THF, CH_2Cl_2 , and MeOH.

Step 7: Cleavage of **Indinavir** from the Resin

- Suspend the resin in a solution of 10% Et_3N in MeOH.
- Heat the mixture at 50 °C overnight to cleave the ester linkage and release the final product into the solution.
- Filter the resin and collect the filtrate.
- Evaporate the solvent from the filtrate to obtain the crude **Indinavir**.

Step 8: Purification

- Purify the crude product by reverse-phase HPLC to obtain **Indinavir** with high purity.

Visualizations

Experimental Workflow

The following diagram illustrates the overall workflow for the solid-phase synthesis of **Indinavir**.

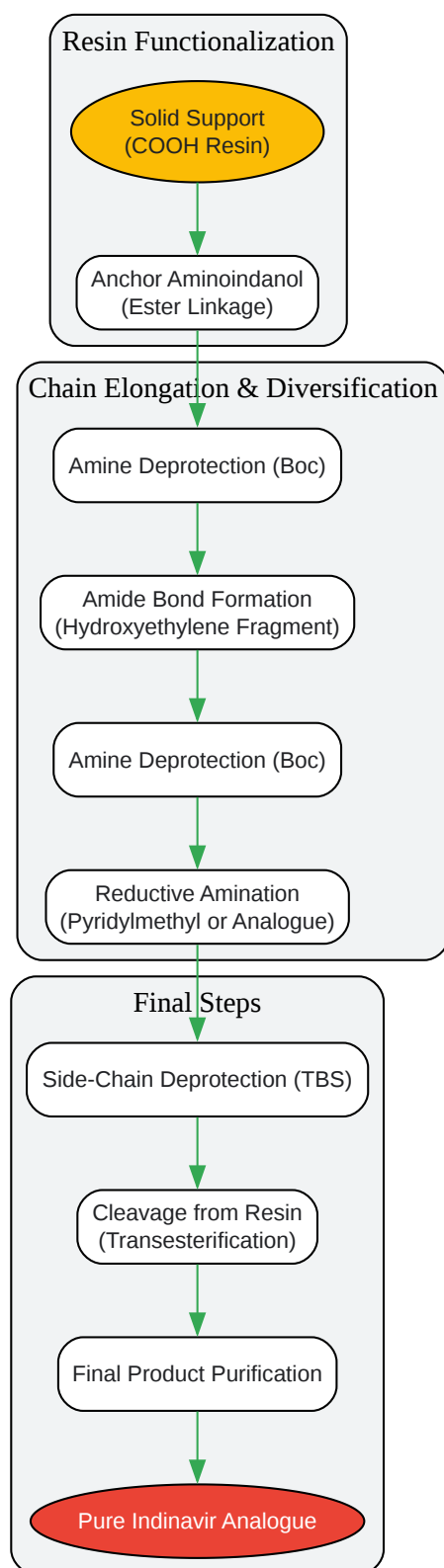


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Caption: Solid-phase synthesis workflow for **Indinavir**.

Logical Relationship of Key Steps

The following diagram outlines the logical progression and key transformations in the solid-phase synthesis of **Indinavir** derivatives.



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Caption: Key transformations in the synthesis of **Indinavir** derivatives.

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